

Essential Safety and Operational Guidance for Handling Octabenzene

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Compound of Interest

Compound Name: Octabenzene

Cat. No.: B1677096

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds like **Octabenzene**. This document provides immediate, essential safety protocols, logistical information, and disposal plans to minimize risks and ensure operational integrity.

Personal Protective Equipment (PPE)

When handling **Octabenzene**, a comprehensive selection of personal protective equipment is crucial to prevent exposure. The required PPE varies based on the specific laboratory procedure being performed.

| Situation | Required Personal Protective Equipment |
|---|--|
| Routine Handling(e.g., weighing, preparing solutions) | Eye/Face Protection: Safety glasses with side-shields or goggles approved under NIOSH (US) or EN 166 (EU) standards.[1][2]Hand Protection: Chemical-resistant gloves, such as nitrile rubber. Gloves should be inspected before use and disposed of properly after handling the material.[1][2][3]Body Protection: A standard laboratory coat.[2] |
| Generating Dust or Aerosols | Respiratory Protection: For nuisance exposures, a particle respirator of type P95 (US) or P1 (EU EN 143) is recommended. For higher-level protection, use respirator cartridges of type OV/AG/P99 (US) or ABEK-P2 (EU EN 143). All respiratory equipment must be tested and approved under appropriate government standards like NIOSH (US) or CEN (EU). [1]Eye/Face Protection: Safety goggles.[2]Hand Protection: Chemical-resistant gloves.[2]Body Protection: A laboratory coat.[2] |
| Spill Cleanup | Respiratory Protection: A NIOSH-approved P1 filter respirator or a dust mask when handling large quantities.[2][3]Eye/Face Protection: A face shield and safety glasses.[1]Hand Protection: Heavy-duty chemical-resistant gloves.[2]Body Protection: A complete suit that protects against chemicals or an impervious apron or coveralls. The type of protective equipment must be chosen based on the concentration and amount of the hazardous substance at the specific workplace.[1][2][4] |

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for laboratory safety.

Handling Procedures:

- Avoid all contact with skin and eyes.[\[1\]](#)[\[3\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Ensure adequate exhaust ventilation is in place, especially where dust is formed.[\[1\]](#)[\[3\]](#)
- Practice good industrial hygiene and safety standards.[\[1\]](#)
- Thoroughly wash hands after handling, before breaks, and at the conclusion of the workday.
[\[1\]](#)
- Refrain from eating, drinking, or smoking in areas where **Octabenzene** is handled.[\[4\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- Keep containers tightly sealed to prevent contamination and moisture absorption.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Emergency and Disposal Plans

In the event of an accidental release or for routine disposal, the following procedures must be followed.

First-Aid Measures:

- General Advice: In case of exposure, consult a physician and provide them with the Safety Data Sheet (SDS).[\[1\]](#)[\[3\]](#)
- Inhalation: Move the affected individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and plenty of water. Consult a physician.[\[1\]](#)[\[3\]](#)

- Eye Contact: As a precaution, flush the eyes with water. See a physician for further evaluation.[\[1\]](#)[\[3\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and consult a physician immediately.[\[1\]](#)[\[3\]](#)

Spill Cleanup Protocol:

- Evacuate and Secure: Evacuate personnel from the immediate spill area.[\[5\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Don PPE: Wear the appropriate personal protective equipment as outlined for spill cleanup.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Containment: Prevent the spill from spreading and entering drains.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Cleanup: Carefully sweep or shovel the spilled material, avoiding dust creation. Place the material into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Disposal Guidelines:

- Dispose of surplus and non-recyclable **Octabenzene** through a licensed disposal company.[\[1\]](#)[\[7\]](#)
- One approved method of disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Do not allow the product to contaminate water sources, foodstuffs, or feed.[\[5\]](#)
- Discharge into sewer systems is prohibited.[\[5\]](#)
- Contaminated packaging should be disposed of in the same manner as the unused product.[\[7\]](#)

Quantitative Data

The following tables summarize key quantitative data for **Octabenzene**.

Physical and Chemical Properties

| Property | Value |
|---|--|
| Appearance | Light yellow powder or colorless crystals.[1][6][8][9] |
| Molecular Formula | C ₂₁ H ₂₆ O ₃ [9] |
| Molar Mass | 326.429 g/mol [9] |
| Melting Point | 47 - 49 °C[1][9] |
| Initial Boiling Point | 175 °C at 1,332 hPa[1] |
| Flash Point | 102 °C (ASTM D 93)[1] |
| Density | 1.16 g/cm ³ [1] |
| Water Solubility | 0.0001 g/L at 20 °C (insoluble)[1] |
| Partition Coefficient (n-octanol/water) | log Pow: 6.416[1] |

Toxicological and Ecotoxicological Data

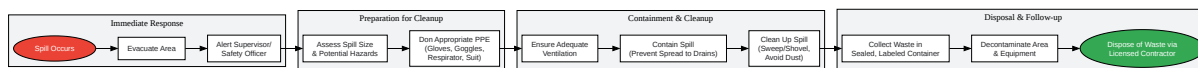
| Endpoint | Value | Species | Guideline |
|---|---|---|----------------------------|
| Acute Oral Toxicity (LD50) | > 10,000 mg/kg | Rat (male) | OECD Test Guideline 423[1] |
| Skin Sensitization | May cause an allergic skin reaction.[3][10] | Guinea pig | Maximization Test[1] |
| Aquatic Invertebrate Toxicity (EC50, 48h) | 0.003 mg/L | Daphnia magna (water flea) | Not Specified[5][7] |
| Aquatic Plant Toxicity (EC50, 72h) | 0.002 mg/L | Pseudokirchneriella subcapitata (green algae) | Not Specified[5][7] |
| Bioaccumulation Factor (BCF) | 70-190 | Carp (Cyprinus carpio) | Not Specified[5] |
| Biodegradability | Not readily biodegradable. | Activated sludge | OECD Guideline 301B[5] |

Experimental Protocols

The toxicological and ecotoxicological data presented are based on standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD). For instance, acute oral toxicity was determined following OECD Test Guideline 423.[1] Detailed methodologies for these standardized tests can be obtained from the official OECD guidelines publications.

Workflow for Octabenzene Spill Response

The following diagram outlines the procedural flow for safely managing an accidental spill of **Octabenzene**.



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